

The Cognitive Task Application (COTAPP): A Technical Guide for ADHD Research

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Compound of Interest

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This technical guide provides an in-depth overview of the Cognitive Task Application (**COTAPP**), a computerized assessment tool designed to measure attention, information processing, and executive functions. It is particularly relevant for research in Attention-Deficit/Hyperactivity Disorder (ADHD). This document outlines the test's structure, experimental protocols, and available data from validation and pilot studies.

Introduction to COTAPP

The Cognitive Task Application (**COTAPP**) is a computerized test developed to assess the cognitive functions of children with a mental age of six to twelve years.^{[1][2][3]} The test is designed to be engaging for children, presenting tasks in a game-like format featuring a character named 'Cotapp'.^{[1][4][5]} The entire assessment is typically completed in 30 to 40 minutes.^{[4][6][7]}

COTAPP is intended to provide a detailed cognitive profile, identifying a child's strengths and weaknesses in various cognitive domains.^{[1][6]} This profile can be a valuable tool in the

diagnostic process for developmental disorders such as ADHD and autism, and can help in formulating tailored educational and therapeutic interventions.[4] The test generates 22 basic and 46 specialized outcome parameters.[1][2][3]

Core Cognitive Domains Assessed

The **COTAPP** is structured to evaluate a range of cognitive functions that are often implicated in ADHD and other neurodevelopmental disorders. The primary domains assessed include:

- Processing Speed: The speed and efficiency of cognitive processing.
- Attention: The ability to selectively concentrate on a task while ignoring distractions.
- Executive Control: Higher-order cognitive processes including inhibition and cognitive flexibility.
- (Working) Memory: The capacity to hold and manipulate information over short periods.
- Learning Speed: The rate at which new information is acquired.
- Behavior During the Task: Observational metrics of a child's approach to the tasks.[4]

Data from Validation and Reliability Studies

The development of **COTAPP** was supported by extensive validation and reliability studies. The normative sample for the test was established with a cohort of 1,032 Dutch children.[1][2][3][8]

Participant Demographics in Key Studies

The following table summarizes the participant groups in the primary validation and reliability studies for **COTAPP**.

Study Type	Participant Group	Sample Size (N)	Key Characteristics
Normative Study	General Population	1,032	Representative sample of Dutch children. [1] [2] [3] [8]
Validity Study	Children with ADHD	79	Children diagnosed with ADHD. [1] [2] [3] [8]
Reliability Study	General Population	127	Children who underwent re-testing. [1] [2] [3] [8]
Pilot Study	Children with ADHD	10	Matched on age and gender with a control group. [7]
Pilot Study	Control Group	22	Children without a diagnosis of ADHD. [7]

Reliability and Validity Findings

While detailed quantitative tables from the primary validation studies are not publicly available in this format, the published findings indicate strong psychometric properties.

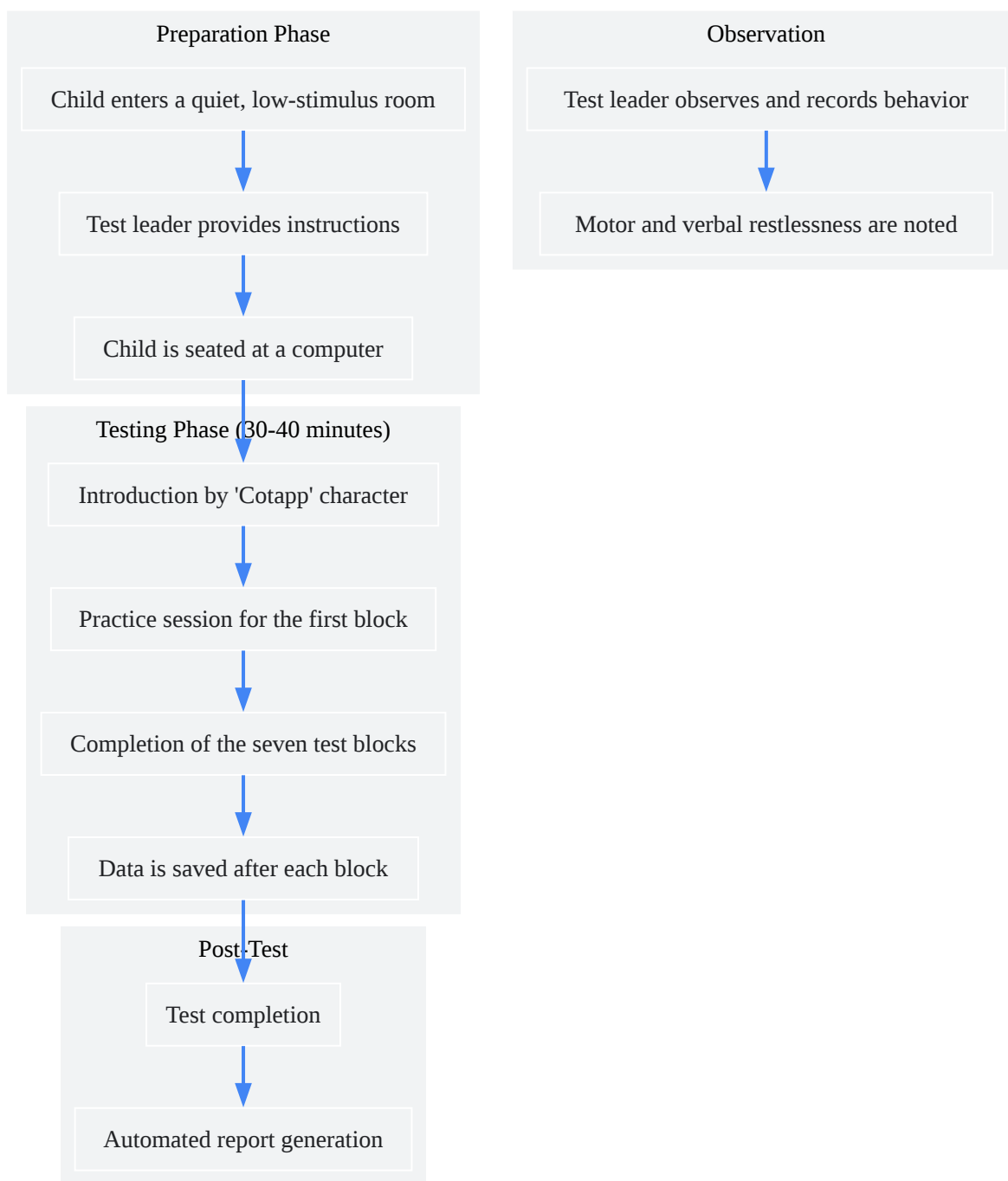
Psychometric Property	Finding
Split-Half Reliability	Reported as strong for the majority of the basic outcome parameters. [1] [2] [3]
Test-Retest Reliability	Correlations are described as ranging from moderate to strong for the basic parameters. [1] [2] [3]
Construct Validity	The outcome measures show associations with intelligence, academic performance, and ADHD. [1] [2] [3]

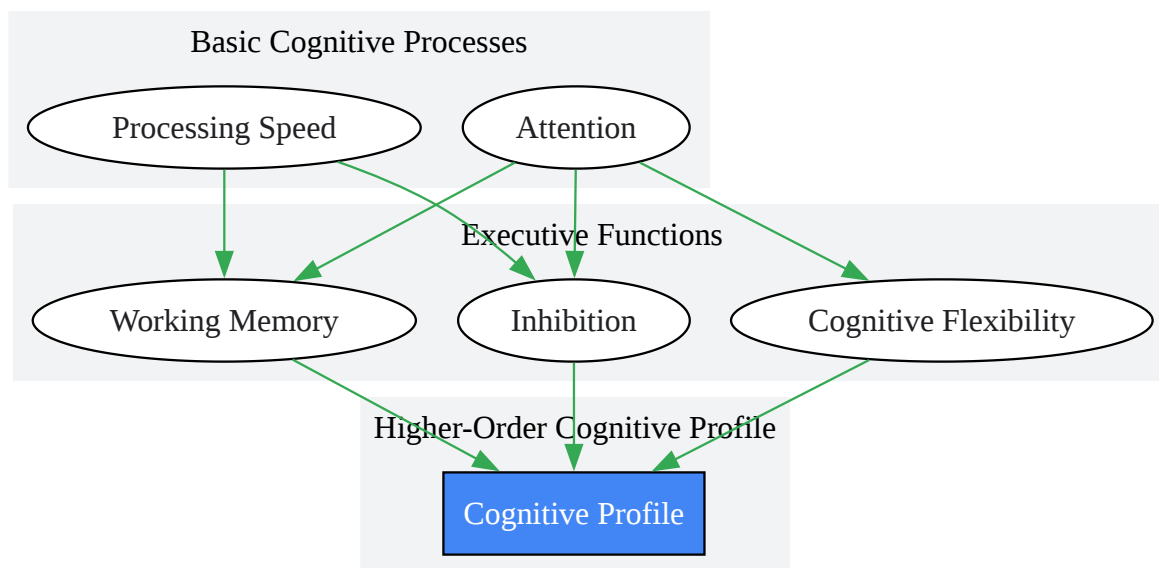
Experimental Protocols

The **COTAPP** is administered individually in a quiet, low-stimulus setting to minimize distractions.[4] The test is self-paced, meaning the next trial is presented only after the child has responded to the previous one.[5]

Test Administration Workflow

A trained test leader, such as a psychologist or a psycho-diagnostic assistant, oversees the administration.[4][5] The leader's role is to provide initial instructions, observe the child's behavior, and offer coaching if necessary.[4]





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